

# Application Notes: Aseptic Preparation of Agrimycin 100 Stock Solutions

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Compound of Interest				
Compound Name:	Agrimycin 100			
Cat. No.:	B1209027	Get Quote		

#### Introduction

Agrimycin 100 is an agricultural antibiotic formulation containing a combination of Streptomycin sulfate and Oxytetracycline.[1] This dual-action formulation leverages the protein synthesis inhibitory mechanisms of both an aminoglycoside (Streptomycin) and a tetracycline (Oxytetracycline) to provide a broad spectrum of activity against gram-positive and gram-negative bacteria.[1] Streptomycin binds to the 30S ribosomal subunit, interfering with the initiation and elongation of protein synthesis, while Oxytetracycline prevents the binding of aminoacyl-tRNA to the ribosome.[1]

In a research and drug development setting, preparing concentrated, sterile stock solutions of antimicrobial agents is a fundamental requirement for a wide range of applications, including cell culture, microbiology studies, and susceptibility testing. The use of proper aseptic technique is critical to prevent microbial contamination of the stock solutions, which could compromise experimental results. These application notes provide a detailed protocol for the preparation of sterile **Agrimycin 100** stock solutions suitable for laboratory use.

### **Data Presentation**

The quantitative data for the active components of **Agrimycin 100** are summarized below. Researchers should always refer to the product's certificate of analysis for lot-specific composition.

Table 1: Example Composition of Agrimycin Formulations



Component	Percentage in Formulation Chemical Class	
Streptomycin Sulfate	15% - 22.4%[1][2]	Aminoglycoside
Oxytetracycline	~1.5%[1]	Tetracycline

| Inert Ingredients | Balance | - |

Table 2: Solubility of Active Components

Compound	Solvent	Solubility
Streptomycin Sulfate	Water	Freely soluble[3]; ≥ 69.35 mg/mL[4]; 89 mg/mL[5]
	DMSO	Insoluble[5]
Oxytetracycline (Base)	Water	Very slightly soluble (313 mg/L)[6]
	DMSO	~3 mg/mL[7]
	Dimethylformamide	~0.3 mg/mL[7]
Oxytetracycline HCl	Water	Very soluble (up to 1 g/mL)[8]; 99 mg/mL[9]
	Ethanol	Sparingly soluble[10]

| | DMSO | 99 mg/mL[9] |

Table 3: Recommended Stock and Working Concentrations for Components

Antibiotic	Typical Stock Concentration	Solvent	Typical Working Concentration
Streptomycin	50 - 200 mg/mL[11] [12]	Sterile Deionized Water	50 - 200 μg/mL[12]



| Tetracycline/Oxytetracycline | 10 mg/mL[12] | Sterile Deionized Water or 70% Ethanol | 10 µg/mL[12] |

## **Experimental Protocols**

This protocol details the aseptic preparation of a 100 mg/mL total antibiotic stock solution from an **Agrimycin 100** powder. The calculation is based on a formulation containing 15% Streptomycin and 1.5% Oxytetracycline.

#### Materials and Equipment

- Agrimycin 100 powder
- · Sterile, deionized, or Milli-Q water
- · Laminar flow hood or biological safety cabinet
- Sterile conical tubes (15 mL or 50 mL)
- Sterile microcentrifuge tubes (1.5 mL)
- Analytical balance and sterile weigh boats
- Sterile spatulas
- Vortex mixer
- Sterile syringes (10 mL or 20 mL)
- Sterile syringe filters (0.22 μm pore size, PES or nylon membrane)[11]
- Pipettors and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 100 mg/mL Stock Solution

Pre-Preparation:



- Don appropriate PPE.
- Thoroughly decontaminate the work surface of the laminar flow hood with 70% ethanol.
- Arrange all necessary sterile materials within the hood to ensure they are readily accessible.
- Calculation of Required Mass:
  - To prepare 10 mL of a 100 mg/mL stock solution, a total of 1000 mg (1 g) of the active antibiotics is needed.
  - Agrimycin 100 powder is a mixture, not pure antibiotic. The mass of powder required must be calculated based on the percentage of active ingredients. For a formulation with 16.5% total active antibiotics (15% Streptomycin + 1.5% Oxytetracycline):
    - Mass of Powder = (Desired mass of active ingredient) / (Fraction of active ingredient)
    - Mass of Powder =  $1000 \text{ mg} / 0.165 \approx 6061 \text{ mg} (6.061 \text{ g})$
  - Weigh out approximately 6.061 g of Agrimycin 100 powder onto a sterile weigh boat using a sterile spatula.
- Dissolution:
  - Aseptically transfer the weighed powder into a sterile 50 mL conical tube.
  - Using a sterile pipette, add a portion of the sterile water, for example, 8 mL, to the conical tube.
  - Secure the cap and vortex the tube until the powder is completely dissolved. The common salt forms of both antibiotics are water-soluble, so dissolution should be readily achieved.
     [3][8][10]
  - Once dissolved, bring the final volume to 10 mL with sterile water.
- Sterile Filtration:



- Draw the antibiotic solution into a sterile syringe.
- Aseptically attach a 0.22 μm sterile syringe filter to the syringe tip.[11]
- Carefully dispense the solution through the filter into a new sterile 15 mL conical tube. This
  step removes any potential bacterial contamination. Do not filter solutions dissolved in
  organic solvents like DMSO with standard PES membranes; use nylon membranes
  instead.[13]
- Aliquoting and Storage:
  - Using a sterile micropipette, aliquot the filtered stock solution into sterile 1.5 mL microcentrifuge tubes (e.g., 500 μL per tube).
  - Aliquoting prevents repeated freeze-thaw cycles and reduces the risk of contaminating the entire stock.[14]
  - Clearly label each tube with the name ("Agrimycin 100 Stock"), concentration (100 mg/mL), and the date of preparation.
  - Store the aliquots at -20°C.[11][12]

## **Visualizations**

Caption: Workflow for the aseptic preparation of **Agrimycin 100** stock solution.

Caption: Inhibition of bacterial protein synthesis by **Agrimycin 100** components.

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